

An In-depth Technical Guide to the Safe Handling of Dimethyl Trimethylsilylmethylphosphonate

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Compound of Interest

Compound Name:	Dimethyl trimethylsilylmethylphosphonate
CAS No.:	13433-42-6
Cat. No.:	B1598602

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a detailed overview of the essential safety and handling protocols for **Dimethyl trimethylsilylmethylphosphonate** (CAS No. 13433-42-6). As a Senior Application Scientist, the following content is synthesized from established safety data, toxicological information on related compounds, and field-proven best practices. The causality behind each recommendation is explained to ensure a deep understanding of the required safety measures. This document is structured to provide a self-validating system of protocols for maintaining a safe laboratory environment.

It is crucial to note that while the user requested information on "**Dimethyl trimethylsilylmethylphosphonate**," the initial broad searches predominantly yielded data for the more common and structurally similar compound, "Dimethyl methylphosphonate" (DMMP, CAS No. 756-79-6). This guide will focus on the requested chemical, **Dimethyl**

trimethylsilylmethylphosphonate, and will draw upon general principles for organophosphorus and organosilicon compounds where specific data is limited.

Chemical Identity and Properties

Dimethyl trimethylsilylmethylphosphonate is an organophosphorus compound containing a silicon atom. Its structure and properties necessitate careful handling.

- Chemical Name: **Dimethyl trimethylsilylmethylphosphonate**
- CAS Number: 13433-42-6[1]
- Molecular Formula: C₆H₁₇O₃PSi[1]
- Molecular Weight: 196.26 g/mol [2][3]
- Appearance: Likely a liquid, given the properties of similar compounds.
- Known Characteristics: Described as very hygroscopic and moderately irritating to the skin and mucous membranes.[4]

Property	Value	Source
IUPAC Name	dimethoxyphosphorylmethyl(trimethyl)silane	PubChem[1]
InChIKey	QBHFBIHXALNDCB-UHFFFAOYSA-N	PubChem[1]
Molecular Formula	C ₆ H ₁₇ O ₃ PSi	PubChem[1]
CAS Number	13433-42-6	PubChem[1]

Hazard Identification and Risk Assessment

Understanding the potential hazards is the foundation of safe handling. The GHS classification for **Dimethyl trimethylsilylmethylphosphonate** indicates the following primary hazards.[5]

- Skin Irritation (H315): Causes skin irritation.[5]

- Serious Eye Irritation (H319): Causes serious eye irritation.[5]
- Respiratory Irritation (H335): May cause respiratory irritation.[5]

Due to its classification as an organophosphorus compound, there may be potential for other hazards not yet fully characterized for this specific molecule. Organophosphates as a class can have neurotoxic effects through cholinesterase inhibition, although the toxicity can vary widely.

Causality of Hazards:

- The phosphonate group can interact with biological molecules, leading to irritation.
- The silyl group can influence the compound's reactivity and ability to penetrate biological membranes.
- As with many volatile or aerosolizable chemicals, inhalation can lead to irritation of the respiratory tract.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is essential.

Engineering Controls

- Fume Hood: All work with **Dimethyl trimethylsilylmethylphosphonate** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[4]
- Ventilation: The laboratory should have adequate general ventilation. Storage areas for this chemical should be well-ventilated.

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

- **Eye and Face Protection:** Tightly fitting safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves are required. Nitrile gloves may be suitable for incidental contact, but for prolonged handling, heavier-duty gloves such as butyl rubber or Viton™ should be considered. Always inspect gloves for tears or punctures before use.
 - **Lab Coat:** A flame-resistant lab coat should be worn and kept buttoned.
 - **Protective Clothing:** For larger quantities or procedures with a high risk of splashing, a chemical-resistant apron or coveralls should be worn.
- **Respiratory Protection:** If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. A full respiratory protection program, including fit testing, is necessary in such cases.

Safe Handling and Storage Protocols

Adherence to strict protocols is critical for preventing exposure and accidents.

General Handling

- **Avoid Contact:** Do not allow the chemical to come into contact with skin, eyes, or clothing.
- **Avoid Inhalation:** Do not breathe vapors or mists.
- **Hygroscopic Nature:** Due to its very hygroscopic nature, handle the compound under anhydrous conditions where possible and protect it from moisture.^[4]
- **Ignition Sources:** Keep away from heat, sparks, and open flames.
- **Static Discharge:** Take precautionary measures against static discharge.

Storage

- **Container:** Store in a tightly closed, properly labeled container.^[4]

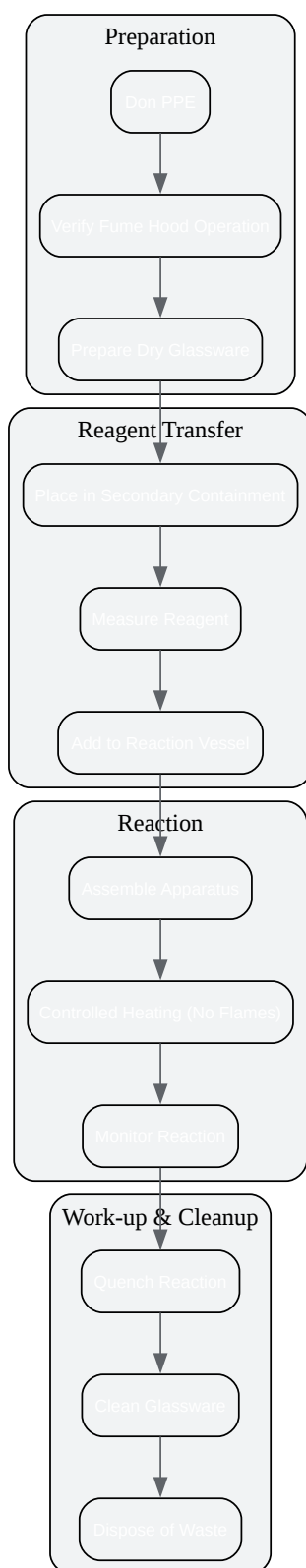
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Incompatible Materials: Avoid strong oxidizing agents and strong bases.
- Security: Store in a locked cabinet or a secure area accessible only to authorized personnel.

Experimental Workflow: Small-Scale Reaction Setup

This protocol outlines the steps for safely setting up a small-scale reaction involving **Dimethyl trimethylsilylmethylphosphonate**.

- Preparation:
 - Don all required PPE (safety goggles, lab coat, appropriate gloves).
 - Ensure the fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary glassware and ensure it is clean and dry, given the compound's hygroscopic nature.
- Reagent Transfer:
 - Place the stock bottle of **Dimethyl trimethylsilylmethylphosphonate** in a secondary container within the fume hood.
 - Carefully measure the required amount of the chemical using a clean, dry syringe or graduated cylinder.
 - Slowly add the chemical to the reaction vessel.
- Reaction:
 - Assemble the reaction apparatus within the fume hood.
 - If heating is required, use a heating mantle with a temperature controller. Do not use an open flame.
 - Maintain constant monitoring of the reaction.

- Work-up and Cleanup:
 - Quench the reaction carefully according to the specific experimental procedure.
 - Clean all glassware that came into contact with the chemical with an appropriate solvent, followed by soap and water.
 - Dispose of all waste in properly labeled hazardous waste containers.



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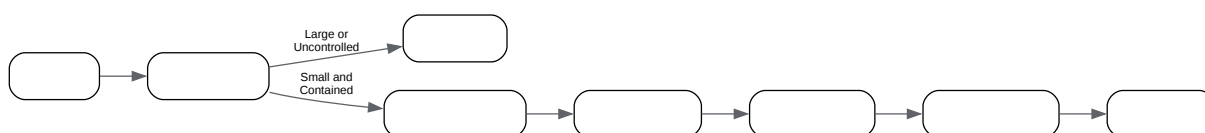
Caption: Workflow for a small-scale reaction.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Spills

- **Evacuate:** Immediately evacuate the area if the spill is large or in a poorly ventilated space.
- **Contain:** If safe to do so, contain the spill using an absorbent material like vermiculite or sand. Do not use combustible materials.
- **Neutralize:** For small spills, after absorption, the area may need to be decontaminated. Follow your institution's specific guidelines for organophosphorus compounds.
- **Collect:** Carefully collect the absorbed material and contaminated items into a sealed, labeled container for hazardous waste disposal.
- **Ventilate:** Ensure the area is well-ventilated during and after cleanup.



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Caption: Spill response workflow.

Fire

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam. Do not use a direct stream of water, as it may spread the fire.
- **Evacuation:** Evacuate the area immediately.
- **Firefighter Information:** Inform firefighters of the nature of the chemical involved.

First Aid

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal

All waste containing **Dimethyl trimethylsilylmethylphosphonate** must be treated as hazardous waste.

- **Containers:** Collect all chemical waste in designated, properly labeled, and sealed containers.
- **Compatibility:** Do not mix with incompatible waste streams.
- **Regulations:** Dispose of all waste in accordance with local, state, and federal regulations.

Conclusion

Dimethyl trimethylsilylmethylphosphonate is a chemical with known irritant properties and potential for other uncharacterized hazards. A thorough understanding of its properties, adherence to strict safety protocols, and the consistent use of engineering controls and personal protective equipment are paramount for its safe handling. The causality-driven approach outlined in this guide provides the necessary framework for researchers and scientists to work with this compound while minimizing risk.

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